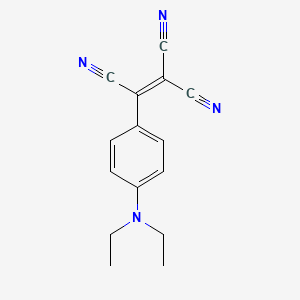

Ethenetricarbonitrile, [4-(diethylamino)phenyl]-

• CAS No.: 24789-99-9
• Molecular Formula: C15H14N4
• Molecular Weight: 250.3 g/mol
• IUPAC Name: 2-[4-(diethylamino)phenyl]ethene-1,1,2-tricarbonitrile
• InChI: InChI=1S/C15H14N4/c1-3-19(4-2)14-7-5-12(6-8-14)15(11-18)13(9-16)10-17/h5-8H,3-4H2,1-2H3
• InChI Key: OOAQCESADLTRLQ-UHFFFAOYSA-N
• SMILES: CCN(CC)C1=CC=C(C=C1)C(=C(C#N)C#N)C#N
• Synonyms: 4-tricyanovinyl-N,N-diethylaniline; TCVA cpd

Description

Ethenetricarbonitrile, [4-(diethylamino)phenyl]-, also known as Ethenetricarbonitrile, [4-(diethylamino)phenyl]-, is a useful research compound. Its molecular formula is C15H14N4 and its molecular weight is 250.3 g/mol. The purity is usually 95%.
BenchChem offers high-quality Ethenetricarbonitrile, [4-(diethylamino)phenyl]- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Ethenetricarbonitrile, [4-(diethylamino)phenyl]- including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

In an atmosphere of argon, 42.3 g (0.28 mol) of N,N-diethylaniline was dissolved in 570 ml of anhydrous DMF, and the solution obtained was cooled to 0° C., and then 46.3 g (1.25-fold equivalent weight) of tetracyanoethylene was added thereto. Then, the solution obtained was restored to room temperature, and stirred for 4.5 hours, which was thereafter poured in 1 liter of a saturated aqueous sodium hydrogencarbonate solution. The solid thus deposited was filtered to obtain a residue, and the residue was subjected to azeotropic distillation twice with 300 ml of toluene to remove the water content. Thereafter, 300 ml of ethyl acetate was added, and the atmosphere was replaced with argon, followed by heating at 80° C. for 1 hour to effect dissolution. To the mixture obtained, 800 ml of hexane was added with stirring, and the solution obtained was cooled to room temperature. The solid thus deposited was collected by filtration, and the residue obtained was vacuum-dried to obtain 51.7 g of N,N-diethyl-4-tricyanovinylaniline (yield: 74%).
